

Branebrutinib assay interference troubleshooting

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Compound Focus: Branebrutinib

CAS No.: 1912445-55-6

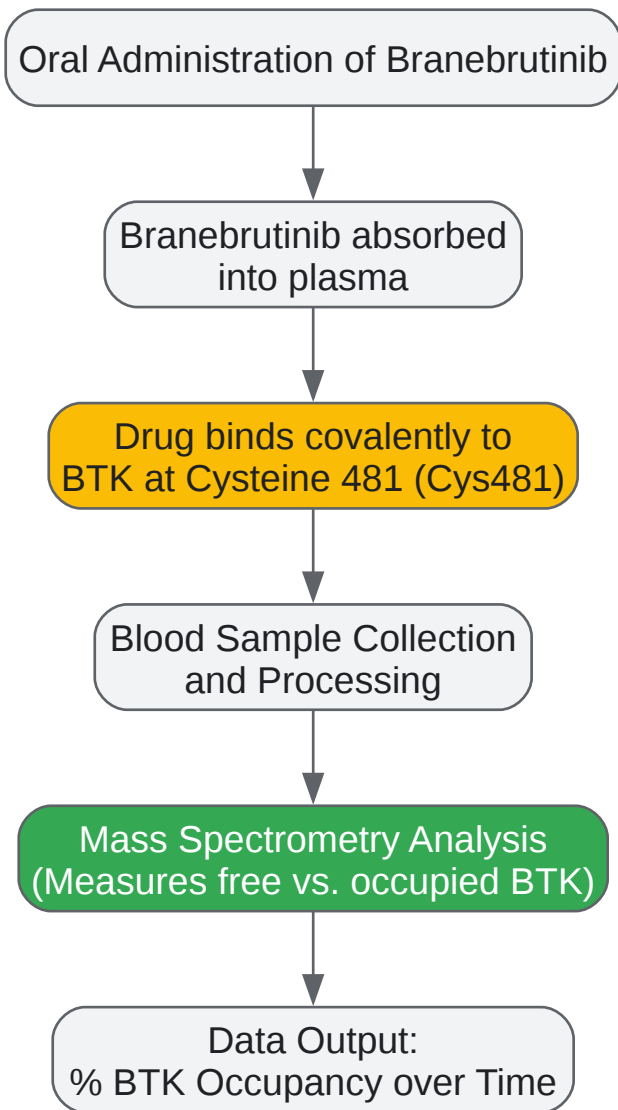
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BTK Occupancy Assay: The Key PD Measurement

The core pharmacodynamic (PD) assay for **branebrutinib** in clinical trials was a **mass spectrometry assay that measured drug-occupied and free Bruton's Tyrosine Kinase (BTK)** [1]. This method was used to determine the percentage of BTK occupancy, which is the key indicator of the drug's biological activity.

The workflow and rationale behind this assay are summarized in the diagram below:



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Key Performance Data from the Phase I Study

The mass spectrometry assay successfully generated high-resolution data, revealing important pharmacokinetic (PK) and pharmacodynamic (PD) relationships for **branebrutinib**.

Parameter	Finding from Phase I Study	Experimental Context
BTK Occupancy	100% occupancy reached after a single 10-mg dose [1].	Healthy participants; single ascending dose (SAD) panels.

Parameter	Finding from Phase I Study	Experimental Context
Onset		
BTK Occupancy Half-Life	Mean half-life of 115–154 hours (in MAD panels) [1].	Healthy participants; multiple ascending dose (MAD) panels over 14 days.
Plasma Half-Life	1.2–1.7 hours ; dropped to undetectable levels within 24 hours [1].	Explained the sustained PD effect despite short plasma presence.
Key PD Finding	BTK occupancy decayed predictably over time, maintaining pharmacodynamic effects after plasma levels became undetectable [1].	Supported a once-daily oral dosing strategy.

Seeking More Detailed Protocol Information

The published literature describes the assay type and its application but lacks granular technical details. To obtain the specific protocols and troubleshooting guides you need, consider these approaches:

- **Contact the Manufacturer:** Reach out to the company developing **branebrutinib** (Bristol Myers Squibb) directly. They are the most likely source of detailed application notes and technical documents for their specific compound.
- **Search for Methodological Papers:** Conduct a targeted search for papers on "covalent BTK inhibitor mass spectrometry assays" or "kinase occupancy assays" rather than focusing solely on "**branebrutinib**." The techniques used for **branebrutinib** are likely similar to those for other covalent BTK inhibitors.
- **Consult Specialized Resources:** Techniques for measuring target occupancy for covalent drugs are often detailed in journals focused on clinical pharmacology, analytical biochemistry, or kinase-specific methodologies.

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References

1. Safety, pharmacokinetics and pharmacodynamics of ... [pmc.ncbi.nlm.nih.gov]

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